

In-Depth Technical Guide: 3-(3-Pyridyl)aniline Dihydrochloride

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Compound of Interest

Compound Name: 3-(3-Pyridyl)aniline dihydrochloride

Cat. No.: B3418407

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This document serves as an in-depth technical guide on **3-(3-Pyridyl)aniline dihydrochloride** for researchers, scientists, and drug development professionals. It aims to provide a comprehensive understanding beyond a standard Safety Data Sheet (SDS) by integrating technical data with practical, field-proven insights to ensure safe handling and experimental integrity.

Core Chemical Identity and Properties

3-(3-Pyridyl)aniline dihydrochloride is a heterocyclic compound featuring both a pyridine and an aniline ring. This unique structural combination makes it a valuable building block in medicinal chemistry. The dihydrochloride salt form is typically supplied to enhance aqueous solubility and stability.


Property	Data	References
Molecular Formula	C ₁₁ H ₁₂ Cl ₂ N ₂	[1][2]
Molecular Weight	243.13 g/mol	[1][2][3][4]
CAS Number	1235380-44-5	[1][2]
Appearance	Powder	
Storage Temperature	Room Temperature / Sealed in dry, 2-8°C	[1]

Understanding these fundamental properties is the first step in designing safe and effective experimental protocols. The compound's salt form indicates that it will behave as an acid in solution, a critical consideration for reaction chemistry and biological assays.

Hazard Analysis and GHS Classification

A rigorous assessment of the hazards associated with **3-(3-Pyridyl)aniline dihydrochloride** is essential for risk mitigation. The Globally Harmonized System (GHS) provides the framework for this analysis.

GHS Pictogram:

-  alt text

GHS07[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[5][6]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5][6]

Causality Behind Hazards: The aniline substructure is a well-known toxicophore, and many aniline derivatives are known to be irritants and harmful upon ingestion. The dihydrochloride salt can contribute to the irritant effects, particularly on mucous membranes and the respiratory tract.

Caption: Hazard identification workflow for **3-(3-Pyridyl)aniline dihydrochloride** and corresponding PPE requirements.

Safe Handling and Engineering Controls

The principle of ALARA (As Low As Reasonably Achievable) should guide all handling procedures to minimize exposure.

Engineering Controls:

- **Chemical Fume Hood:** All manipulations of the solid compound and its solutions must be performed in a properly functioning chemical fume hood.^[7] This is a critical control to prevent inhalation of dust or aerosols, directly addressing the H335 (May cause respiratory irritation) hazard.
- **Emergency Equipment:** Laboratories must be equipped with an easily accessible and regularly tested safety shower and eyewash station.

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear chemical safety goggles that meet NIOSH (US) or EN 166 (EU) standards.^{[7][8]} A face shield should be used when handling larger quantities or when there is a significant risk of splashing.^[7]
- **Skin Protection:** Wear nitrile gloves and a lab coat.^{[7][8]} Gloves must be inspected before use and removed using the proper technique to avoid skin contact.^[8] Contaminated clothing should be removed immediately.
- **Respiratory Protection:** If working outside of a fume hood or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary.^[7]

Storage Protocols:

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][7][9]} Some suppliers recommend refrigeration (2-8°C) for long-term stability.^[1]
- **Incompatibilities:** Keep away from strong oxidizing agents and bases.^[7]

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is crucial in mitigating the effects of accidental exposure.

First-Aid Protocol Workflow:

Caption: Immediate first-aid actions for different routes of exposure.

Self-Validating Logic in First Aid:

- Eye Contact: The H319 hazard ("Causes serious eye irritation") necessitates immediate and prolonged flushing to physically remove the chemical and minimize damage.[10][11][12]
- Ingestion: For corrosive or irritating substances, inducing vomiting is contraindicated as it can cause secondary damage to the esophagus.
- General Principle: In all cases of significant exposure, providing the Safety Data Sheet to emergency medical personnel is critical for informing proper treatment.[10]

Accidental Release and Disposal

Spill Response:

- Evacuate and Ventilate: Ensure the area is well-ventilated and non-essential personnel have evacuated.
- Personal Protection: Wear appropriate PPE, including respiratory protection if necessary.
- Containment and Cleanup: Use an inert absorbent material to sweep up the solid, avoiding dust formation.[7] Place the material in a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of the chemical and any contaminated materials as hazardous waste.[7][10] This must be done in accordance with local, state, and federal regulations through an approved waste disposal plant.[7][10] Do not dispose of down the drain or in general waste.

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